Spectroscopic Characterization of 2-Chloro-6-methoxynicotinic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*2-Chloro-6-methoxynicotinic acid*
CAS No.:	*503000-87-1*
Cat. No.:	*B1354332*

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Introduction

2-Chloro-6-methoxynicotinic acid, a substituted pyridine derivative, serves as a valuable building block in the synthesis of complex organic molecules, particularly in the realms of pharmaceutical and agrochemical research. Its chemical structure, characterized by a pyridine ring bearing a carboxylic acid, a chloro, and a methoxy group, offers multiple points for chemical modification, making it a versatile intermediate. The precise structural elucidation and confirmation of purity of this compound are paramount for its effective use in drug discovery and development pipelines.

This technical guide provides an in-depth analysis of the spectroscopic data for **2-Chloro-6-methoxynicotinic acid** ($C_7H_6ClNO_3$, Molecular Weight: 187.58 g/mol , CAS: 503000-87-1).[1][2][3] We will explore the theoretical underpinnings and practical application of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) in the comprehensive characterization of this molecule. This document is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of the spectroscopic properties of this important chemical entity.

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Molecular Structure and Spectroscopic Rationale

The structural features of **2-Chloro-6-methoxynicotinic acid** dictate its expected spectroscopic behavior. The pyridine ring is an aromatic system, which will give rise to characteristic signals in both ^{1}H and ^{13}C NMR spectra. The substituents—a chlorine atom, a methoxy group, and a carboxylic acid—will influence the chemical shifts of the ring protons and carbons through their respective electronic effects (inductive and resonance). In IR spectroscopy, the carboxylic acid and the aromatic ring will exhibit prominent absorption bands. Mass spectrometry will provide information on the molecular weight and fragmentation pattern, further confirming the structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **2-Chloro-6-methoxynicotinic acid**, both ^{1}H and ^{13}C NMR are indispensable for structural confirmation.

Experimental Protocol: NMR Data Acquisition

- Sample Preparation: A 5-10 mg sample of **2-Chloro-6-methoxynicotinic acid** is dissolved in 0.5-0.7 mL of a deuterated solvent, typically Deuterated Dimethyl Sulfoxide (DMSO-d_6) or Deuterated Chloroform ($CDCl_3$), containing 0.03-0.05% v/v Tetramethylsilane (TMS) as an internal standard. Complete dissolution is ensured by gentle vortexing.
- Instrumentation: Data is acquired on a 400 MHz or 500 MHz NMR spectrometer.
- ^{1}H NMR Parameters:
  - Pulse Program: Standard single-pulse experiment (zg30).
  - Number of Scans: 16-32.
  - Spectral Width: -2 to 12 ppm.
  - Relaxation Delay: 1-2 seconds.
- ^{13}C NMR Parameters:

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- Pulse Program: Proton-decoupled experiment (zgpg30).
- Number of Scans: 1024-4096 (due to the low natural abundance of ^{13}C).[4]
- Spectral Width: 0 to 200 ppm.
- Relaxation Delay: 2 seconds.

- Data Processing: The acquired Free Induction Decay (FID) is Fourier transformed, phase-corrected, and baseline-corrected. Chemical shifts are referenced to the TMS signal at 0.00 ppm.

Predicted ^{1}H NMR Spectral Data

The ^{1}H NMR spectrum is expected to show three distinct signals: two for the aromatic protons on the pyridine ring and one for the methoxy group protons. The carboxylic acid proton may be observed as a broad singlet, often at a high chemical shift, or it may undergo exchange with residual water in the solvent, leading to its disappearance.

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Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~8.2	d	1H	H-4	The proton at position 4 is expected to be a doublet due to coupling with the proton at position 5. Its downfield shift is influenced by the electron-withdrawing carboxylic acid group.
~7.0	d	1H	H-5	The proton at position 5 is also a doublet, coupled to the H-4 proton. The electron-donating methoxy group at position 6 will shield this proton, shifting it upfield relative to H-4.
~3.9	s	3H	-OCH_3	The three protons of the methoxy group are equivalent and will appear as a sharp singlet.

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>10	br s	1H	-COOH	The acidic proton of the carboxylic acid is highly deshielded and often appears as a broad singlet at a very low field. [5][6]

Predicted ^{13}C NMR Spectral Data

The proton-decoupled ^{13}C NMR spectrum is predicted to show seven distinct signals, corresponding to the seven carbon atoms in the molecule.

Predicted Chemical Shift (δ, ppm)	Assignment	Rationale
~165-170	C=O	The carbonyl carbon of the carboxylic acid is significantly deshielded and appears at a low field.[4][7]
~160-165	C-6	The carbon bearing the electron-donating methoxy group will be deshielded and is also adjacent to the ring nitrogen.
~150-155	C-2	The carbon attached to the electronegative chlorine atom will be deshielded.
~140-145	C-4	The aromatic carbon at position 4 is expected in the typical aromatic region.
~120-125	C-3	The carbon bearing the carboxylic acid group.
~110-115	C-5	This carbon is shielded by the electron-donating effect of the methoxy group.
~55-60	-OCH_3	The carbon of the methoxy group appears in the typical range for sp^3 carbons attached to an oxygen atom.

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule.

Experimental Protocol: IR Data Acquisition

- Sample Preparation: A small amount of the solid sample is mixed with dry Potassium Bromide (KBr) and pressed into a thin, transparent pellet. Alternatively, the spectrum can be recorded using an Attenuated Total Reflectance (ATR) accessory.
- Instrumentation: Data is acquired on a Fourier-Transform Infrared (FTIR) spectrometer.
- Parameters:
  - Spectral Range: 4000-400 cm^{-1}.
  - Resolution: 4 cm^{-1}.
  - Number of Scans: 16-32.
- Data Processing: The spectrum is typically displayed as transmittance (%) versus wavenumber (cm^{-1}).

Predicted IR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Vibration	Assignment
3300-2500	Broad, Strong	O-H stretch	Carboxylic acid O-H
~3100-3000	Medium	C-H stretch	Aromatic C-H
~2950, ~2850	Medium	C-H stretch	-OCH_3 group
~1710-1680	Strong, Sharp	C=O stretch	Carboxylic acid C=O
~1600, ~1470	Medium-Strong	C=C stretch	Aromatic ring
~1300-1200	Strong	C-O stretch	Carboxylic acid C-O and Ar-O-CH_3
~1100-1000	Medium	C-O stretch	Ar-O-CH_3
~850-750	Medium-Strong	C-Cl stretch	C-Cl bond

The IR spectrum is expected to be dominated by a very broad absorption in the 3300-2500 cm^{-1} region, characteristic of the hydrogen-bonded O-H stretch of the carboxylic acid dimer.[6]

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A strong, sharp peak around 1700 cm^{-1} for the carbonyl (C=O) stretch is also a key diagnostic feature.[6][8]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and the fragmentation pattern of a molecule upon ionization.

Experimental Protocol: MS Data Acquisition

- Instrumentation: A Liquid Chromatography-Mass Spectrometry (LC-MS) system with an Electrospray Ionization (ESI) source is commonly used.
- Sample Preparation: A dilute solution of the sample is prepared in a suitable solvent such as methanol or acetonitrile.
- Parameters (ESI-Positive Mode):
  - Ionization Mode: ESI+.
  - Scan Range: m/z 50-500.
- Data Analysis: The resulting mass spectrum plots relative intensity versus the mass-to-charge ratio (m/z).

Predicted Mass Spectrum

- Molecular Ion: The molecular weight of **2-Chloro-6-methoxynicotinic acid** is 187.58. In ESI+ mode, the protonated molecule ($[M+H]^+$) is expected at m/z 188. This is consistent with the reported LC-MS data of [M+1]+ = 187.93.[9] The presence of a chlorine atom will result in a characteristic isotopic pattern for the molecular ion peak, with an M+2 peak approximately one-third the intensity of the M peak, corresponding to the ^{37}Cl isotope.

Logical Fragmentation Pathway

The fragmentation of the molecular ion can provide further structural information. A logical workflow for the fragmentation is depicted below.

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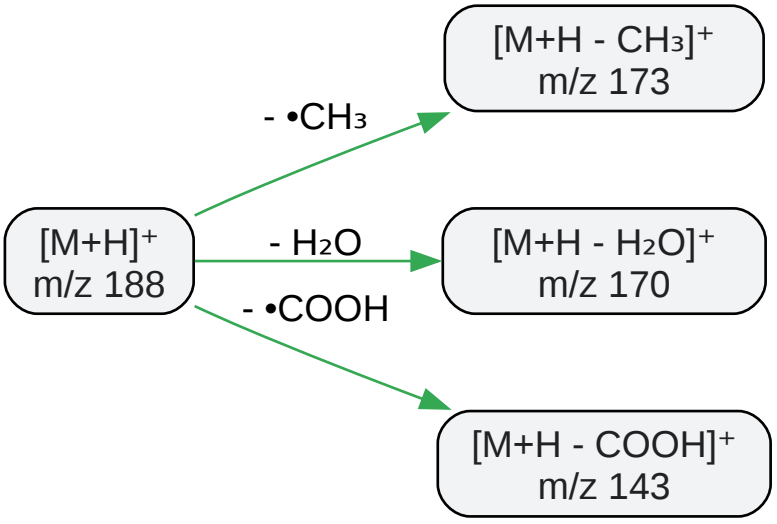

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Caption: Predicted ESI-MS fragmentation of **2-Chloro-6-methoxynicotinic acid**.

Conclusion

The combination of NMR, IR, and MS provides a comprehensive and unambiguous characterization of **2-Chloro-6-methoxynicotinic acid**. The predicted spectroscopic data presented in this guide, based on established principles and data from analogous structures, serves as a robust reference for researchers. Adherence to the outlined experimental protocols will ensure the acquisition of high-quality data, enabling confident structural confirmation and purity assessment, which are critical for the advancement of research and development in the chemical and pharmaceutical sciences.

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